

# How to dissolve and store YH239-EE for experiments

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Compound of Interest		
Compound Name:	YH239-EE	
Cat. No.:	B15575507	Get Quote

# **Application Notes and Protocols for YH239-EE**

These application notes provide detailed protocols for the dissolution and storage of **YH239-EE**, a potent p53-MDM2 antagonist, for use in research and drug development.

**Product Information** 

Property	Value	Source
Chemical Name	Ethyl 3-(2-(tert-butylamino)-1- (N-(4- chlorobenzyl)formamido)-2- oxoethyl)-6-chloro-1H-indole-2- carboxylate	[1]
CAS Number	1364488-67-4	[1][2][3]
Molecular Formula	C25H27Cl2N3O4	[1][2][3][4]
Molecular Weight	504.41 g/mol	[1][2][3][4]
Appearance	Solid powder	[1]
Purity	>98%	[1][3]

# **Solubility and Dissolution Protocol**



YH239-EE is readily soluble in dimethyl sulfoxide (DMSO).[1][2][4][5]

Table 1: Solubility of YH239-EE

Solvent	Solubility	Source
DMSO	≥ 55 mg/mL (109.04 mM)	[5]
DMSO	100 mg/mL	[2]

## Protocol for Preparing a 10 mM Stock Solution in DMSO:

#### Materials:

- YH239-EE powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- · Sterile, conical-bottom polypropylene or glass vial
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- Acclimatization: Allow the vial of YH239-EE powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of YH239-EE powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.04 mg of YH239-EE.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the YH239-EE powder. To prepare a 10 mM stock solution with 5.04 mg of YH239-EE, add 1 mL of DMSO.



- Dissolution: Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. Gentle warming (to no more than 37°C) can be used if necessary to aid dissolution.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to minimize freeze-thaw cycles. The volume of the aliquots should be appropriate for your planned experiments.

## Storage and Stability

Proper storage of **YH239-EE** in both powder and solution form is crucial to maintain its stability and activity.

Table 2: Recommended Storage Conditions for YH239-EE

Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Shelf Life (if stored properly)	Source
Powder	0 - 4°C (Dry and dark)	-20°C (Dry and dark)	>3 years	[1][2][4][5]
In DMSO	Not Recommended	-20°C or -80°C	1 month at -20°C; 6 months at -80°C	[2][5]

#### Storage Protocol:

- Powder: Store the vial of **YH239-EE** powder in a desiccator at -20°C for long-term storage.[1] [2][4][5] For short-term storage, 4°C is acceptable.[1][2][4][5][6] Protect from light.
- Stock Solution: Store the aliquots of the **YH239-EE** stock solution at -80°C for maximum stability.[2][5] If a -80°C freezer is not available, storage at -20°C is an alternative, but the shelf life will be shorter.[1][2][4][5] Avoid repeated freeze-thaw cycles. When needed, thaw an

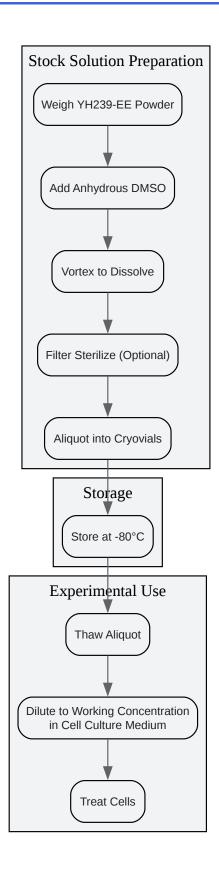


aliquot at room temperature and use it immediately. Discard any unused portion of the thawed aliquot.

# Experimental Workflow and Signaling Pathway Experimental Workflow for YH239-EE Preparation

The following diagram illustrates the general workflow for preparing **YH239-EE** for in vitro experiments.





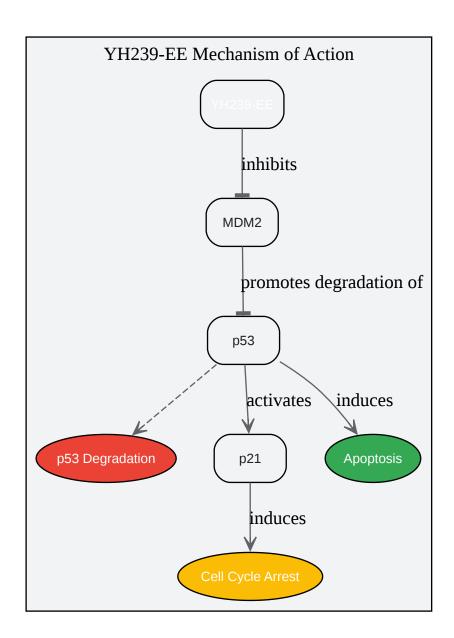
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Workflow for **YH239-EE** stock preparation and use.



## **Signaling Pathway of YH239-EE**

**YH239-EE** is a potent antagonist of the p53-MDM2 interaction.[1][2][3][7] By inhibiting MDM2, **YH239-EE** prevents the degradation of the p53 tumor suppressor protein, leading to its accumulation and the activation of downstream pathways that induce cell cycle arrest and apoptosis.[6][7]



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**YH239-EE** inhibits MDM2, leading to p53 stabilization.



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